

An In-depth Technical Guide to 2-(2-Hydroxypropyl)isoindoline-1,3-dione

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Compound of Interest

Compound Name: 2-(2-Hydroxypropyl)isoindoline-1,3-dione

CAS No.: 3700-55-8

Cat. No.: B1297102

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-(2-Hydroxypropyl)isoindoline-1,3-dione**, a key chemical intermediate also known as N-(2-Hydroxypropyl)phthalimide. The document details its fundamental physicochemical properties, including its molecular formula and weight, and outlines a standard, reliable synthesis protocol. Furthermore, it explores the compound's critical role in organic synthesis and its applications within the broader context of drug discovery and development, particularly leveraging the versatile nature of the phthalimide scaffold. This guide is intended to serve as an authoritative resource, consolidating essential data and methodologies to support ongoing research and development efforts.

Core Molecular and Physical Properties

2-(2-Hydroxypropyl)isoindoline-1,3-dione is a derivative of phthalimide, a structural motif of significant interest in medicinal chemistry.^{[1][2]} The defining features of this specific molecule

are the isoindoline-1,3-dione core and the N-substituted 2-hydroxypropyl chain. These structural elements dictate its chemical reactivity and utility.

The fundamental properties of the compound are summarized below for quick reference.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₁ NO ₃	[3][4]
Molecular Weight	205.21 g/mol	[3][4]
CAS Number	3700-55-8	[3][4]
Appearance	White to off-white solid	[5]
InChI Key	XCQKPHDATCXMAA-UHFFFAOYSA-N	[3]

Understanding these core attributes is the first step in effectively utilizing this compound in a laboratory setting. The molecular formula and weight are crucial for stoichiometric calculations in reaction planning, while the CAS number ensures unambiguous identification when sourcing materials or consulting literature.

Synthesis and Chemical Logic

The primary and most efficient method for synthesizing **2-(2-Hydroxypropyl)isoindoline-1,3-dione** is the direct condensation of phthalic anhydride with 1-amino-2-propanol.[3] This reaction is a cornerstone of imide synthesis and proceeds through a nucleophilic acyl substitution mechanism.

Reaction Rationale

The causality behind this synthetic choice is straightforward and robust:

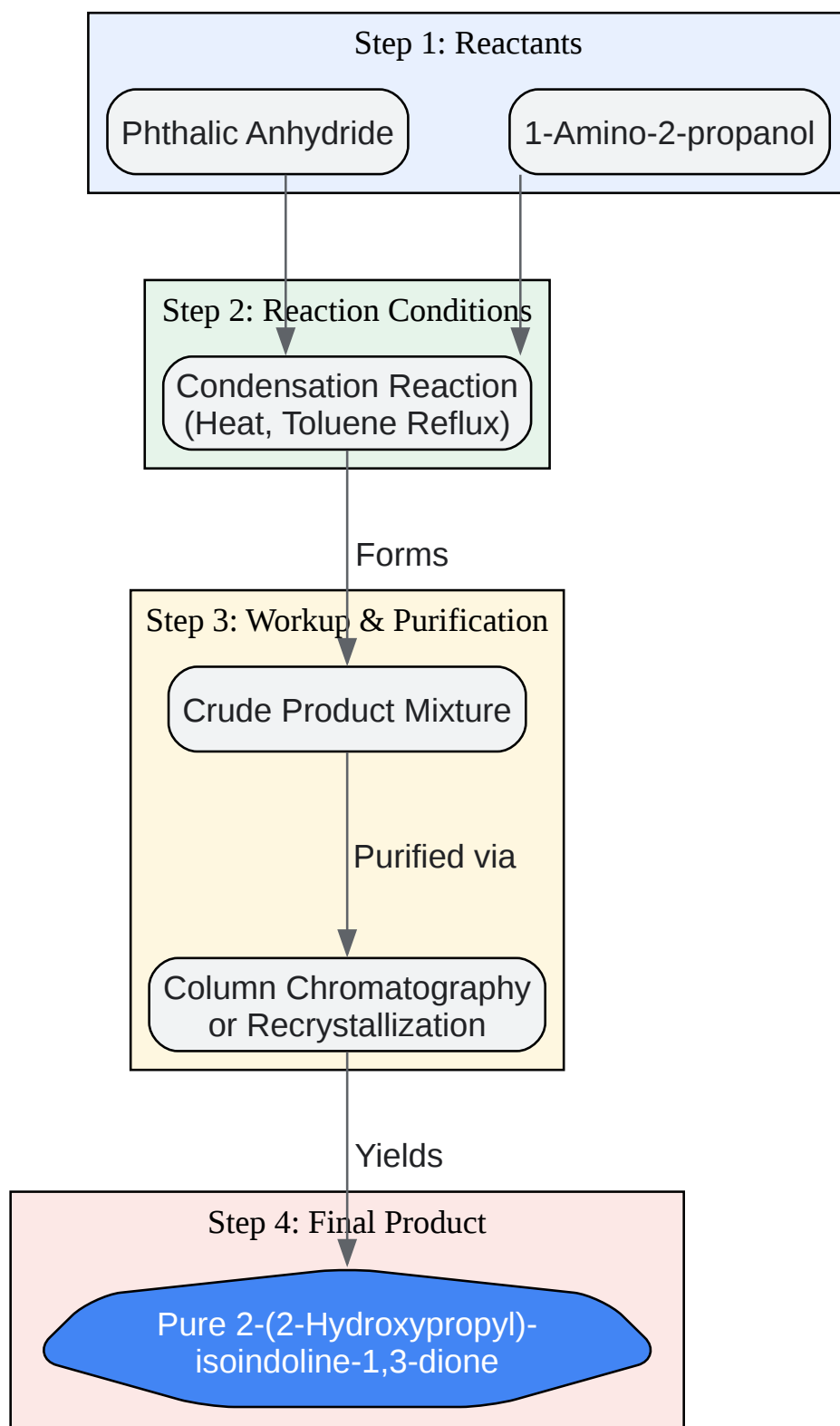
- **Nucleophilicity:** The primary amine of 1-amino-2-propanol acts as a potent nucleophile, readily attacking one of the electrophilic carbonyl carbons of the phthalic anhydride ring.
- **Ring Opening & Closing:** This initial attack leads to the opening of the anhydride ring, forming a phthalamic acid intermediate.

- Dehydration: Upon heating, this intermediate undergoes an intramolecular cyclization, eliminating a molecule of water to form the stable five-membered imide ring.[3]

The process is often facilitated by azeotropic removal of the water byproduct, typically by refluxing in a solvent like toluene with a Dean-Stark apparatus, which drives the equilibrium towards the final product.[3] Microwave-assisted methods have also been developed for a more rapid, solvent-free approach.[6]

Synthesis Workflow Diagram

The logical flow of the synthesis from reactants to the final, purified product is illustrated below.



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Caption: Synthesis workflow for **2-(2-Hydroxypropyl)isoindoline-1,3-dione**.

Applications in Research and Drug Development

The phthalimide group is a highly versatile pharmacophore and synthetic intermediate.^{[1][7]} Its derivatives are explored for a vast range of biological activities, including anti-inflammatory, antimicrobial, and antitumor properties.^{[2][7]}

Role as a Synthetic Building Block

The primary utility of **2-(2-Hydroxypropyl)isoindoline-1,3-dione** stems from the two distinct functional handles it possesses:

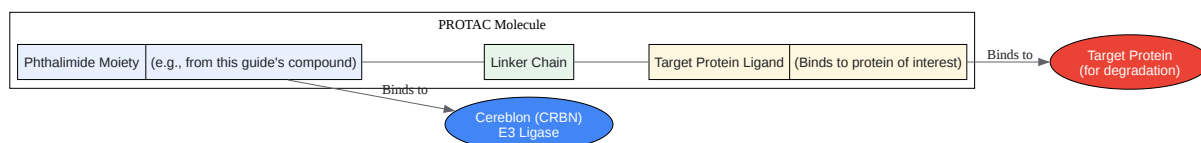
- **The Phthalimide Group:** This moiety is a classic protecting group for primary amines, famously utilized in the Gabriel synthesis. The imide N-H bond is acidic and can be deprotonated, allowing for N-alkylation. Subsequent hydrolysis or hydrazinolysis cleaves the phthalimide, liberating the primary amine. This compound, however, already has the N-substituent, making it a product of a Gabriel-like reaction rather than a starting material for it. Its value lies in introducing the phthalimido group itself.
- **The Secondary Hydroxyl Group (-OH):** The hydroxyl group on the propyl chain is a key site for further chemical modification. It can be:
 - **Esterified or Etherified:** To attach other molecules of interest or to modify the compound's solubility and pharmacokinetic properties.
 - **Oxidized:** To form the corresponding ketone, creating a new electrophilic center.
 - **Activated:** For nucleophilic substitution reactions (e.g., by converting it to a tosylate or mesylate).

Linker in PROTACs and Molecular Glues

In modern drug development, the phthalimide core has gained immense prominence as a ligand for the Cereblon (CRBN) E3 ubiquitin ligase.^[8] This activity is the basis for thalidomide's therapeutic effects and is now exploited in the design of PROteolysis TArgeting Chimeras (PROTACs).

A PROTAC is a bifunctional molecule that simultaneously binds to a target protein and an E3 ligase, inducing the ubiquitination and subsequent degradation of the target. **2-(2-**

Hydroxypropyl)isoindoline-1,3-dione can serve as a precursor to the "warhead" that binds CRBN, with the hydroxyl group acting as the attachment point for a linker connected to a ligand for the protein of interest.



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Caption: Logical structure of a PROTAC utilizing a phthalimide moiety.

Self-Validating Experimental Protocol: Synthesis

This protocol describes a standard, reliable method for the synthesis of **2-(2-Hydroxypropyl)isoindoline-1,3-dione**. The self-validating nature of the protocol is ensured by the inclusion of a purification step and assumes subsequent characterization (e.g., ^1H NMR, ^{13}C NMR, and MS) to confirm the structure and purity of the final product.

Materials and Equipment:

- Phthalic anhydride
- 1-Amino-2-propanol
- Toluene
- Round-bottom flask
- Dean-Stark apparatus and condenser
- Heating mantle with magnetic stirring

- Rotary evaporator
- Silica gel for column chromatography
- Solvents for chromatography (e.g., Ethyl Acetate/Hexane mixture)

Procedure:

- **Setup:** Assemble a round-bottom flask equipped with a magnetic stir bar, a Dean-Stark trap, and a reflux condenser.
- **Charging the Flask:** To the flask, add phthalic anhydride (1.0 eq), 1-amino-2-propanol (1.05 eq), and a sufficient volume of toluene to ensure stirring and reflux (approx. 5-10 mL per gram of anhydride).
- **Reaction:** Heat the mixture to reflux with vigorous stirring. The toluene-water azeotrope will begin to collect in the Dean-Stark trap. Continue the reflux until no more water is observed collecting (typically 3-5 hours).
- **Solvent Removal:** Allow the reaction mixture to cool to room temperature. Remove the toluene under reduced pressure using a rotary evaporator.
- **Purification:** The resulting crude solid or oil can be purified by one of two methods:
 - **Recrystallization:** From a suitable solvent system like ethanol/water or isopropanol.
 - **Silica Gel Chromatography:** Dissolve the crude product in a minimal amount of dichloromethane and load it onto a silica gel column. Elute with a gradient of ethyl acetate in hexane (e.g., starting from 10% and increasing to 50% ethyl acetate) to isolate the pure product.
- **Drying and Characterization:** Collect the fractions containing the pure product, combine them, and remove the solvent under reduced pressure. Dry the resulting white solid under high vacuum. Confirm the identity and purity of the product using standard analytical techniques (NMR, MS, melting point).

Conclusion

2-(2-Hydroxypropyl)isoindoline-1,3-dione is a compound of significant practical importance in chemical synthesis and pharmaceutical research. Its straightforward synthesis and the presence of two key functional groups—the CRBN-binding phthalimide and the modifiable hydroxyl group—make it an invaluable building block. For professionals in drug development, its potential as a precursor for PROTACs and other targeted therapeutics underscores the continued relevance of the phthalimide scaffold in modern medicinal chemistry. This guide provides the foundational knowledge required to confidently synthesize and utilize this versatile chemical entity.

References

- Benchchem. **2-(2-Hydroxypropyl)isoindoline-1,3-dione** | 3700-55-8.
- Der Pharma Chemica. Synthesis, characterization and pharmacological activity of some new phthalimide derivatives.
- PubMed. DRUG DEVELOPMENT. Phthalimide conjugation as a strategy for in vivo target protein degradation.
- PubMed. Advances in Synthesis and Medicinal Applications of Compounds Derived from Phthalimide.
- Journal of Applied Pharmaceutical Science. Recent Advances and Future Prospects of Phthalimide Derivatives.
- PubMed. Phthalimide as a versatile pharmacophore scaffold: Unlocking its diverse biological activities.
- Sunway Pharm Ltd. 2-(2-hydroxypropyl)isoindole-1,3-dione - CAS:3700-55-8.
- ACG Publications. Synthesis and optical properties of some isoindole-1,3-dione compounds.
- precisionFDA. 2-(3-CHLORO-2-HYDROXYPROPYL)ISOINDOLINE-1,3-DIONE, (R)-.
- Sigma-Aldrich. (S)-2-(3-chloro-2-hydroxypropyl)isoindoline-1,3-dione.
- Neliti. SYNTHESIS AND BIOLOGICAL EVALUATION OF ISOINDOLINE-1, 3- DIONE DERIVATIVES.

- PubChem. 2-(2,3-Dihydroxypropyl)-1H-isoindole-1,3(2H)-dione.
- Daicel Pharma Standards. (S)-2-(2,3-dihydroxypropyl)isoindoline-1,3-dione.
- ResearchGate. Recent Advances and Future Prospects of Phthalimide Derivatives.
- PubChem. N-(2,3-Epoxypropyl)phthalimide.
- Pharmaffiliates. (S)-2-(2,3-Dihydroxypropyl)isoindoline-1,3-dione.
- PubChem. N-(2-Hydroxyethyl)phthalimide.
- Sigma-Aldrich. N-(2-Hydroxyethyl)phthalimide.
- NIST WebBook. 1H-Isoindole-1,3(2H)-dione, 2-(2-hydroxyethyl)-.
- Wikipedia. N-Hydroxyphthalimide.
- PubChem. N-(2-hydroxy-3-(phenyl)propyl]phthalimide.
- Synthesis of Some Phenylisoindoline-1,3-Diones and their Acetylcholinesterase and Butyryl Cholinesterase Inhibitory Activities.

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Sources

- 1. Phthalimide as a versatile pharmacophore scaffold: Unlocking its diverse biological activities - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. japsonline.com [japsonline.com]
- 3. benchchem.com [benchchem.com]
- 4. 2-(2-hydroxypropyl)isoindole-1,3-dione - CAS:3700-55-8 - Sunway Pharm Ltd [3wpharm.com]

- [5. N-\(2,3-Epoxypropyl\)phthalimide | C₁₁H₉NO₃ | CID 21601 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. derpharmachemica.com \[derpharmachemica.com\]](#)
- [7. Advances in Synthesis and Medicinal Applications of Compounds Derived from Phthalimide - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [8. DRUG DEVELOPMENT. Phthalimide conjugation as a strategy for in vivo target protein degradation - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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